

Application Notes and Protocols: 4-Nonanamidobenzoic Acid as an Intermediate in Organic Synthesis

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Compound of Interest

Compound Name: 4-Nonanamidobenzoic acid

Cat. No.: B15424623

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Abstract

4-Nonanamidobenzoic acid is a derivative of 4-aminobenzoic acid (PABA) characterized by the presence of a nine-carbon acyl chain attached to the amino group. While specific literature on **4-nonanamidobenzoic acid** is limited, its structural class, N-acyl aminobenzoic acids, is of significant interest in organic synthesis and medicinal chemistry. These compounds serve as versatile intermediates for the synthesis of more complex molecules, including potential therapeutic agents. The lipophilic nonanoyl chain can modulate the physicochemical properties of the parent molecule, potentially enhancing membrane permeability and influencing biological activity. This document provides a generalized protocol for the synthesis of **4-nonanamidobenzoic acid** based on established methods for N-acylation of 4-aminobenzoic acid and explores its potential applications as a synthetic intermediate.

Introduction

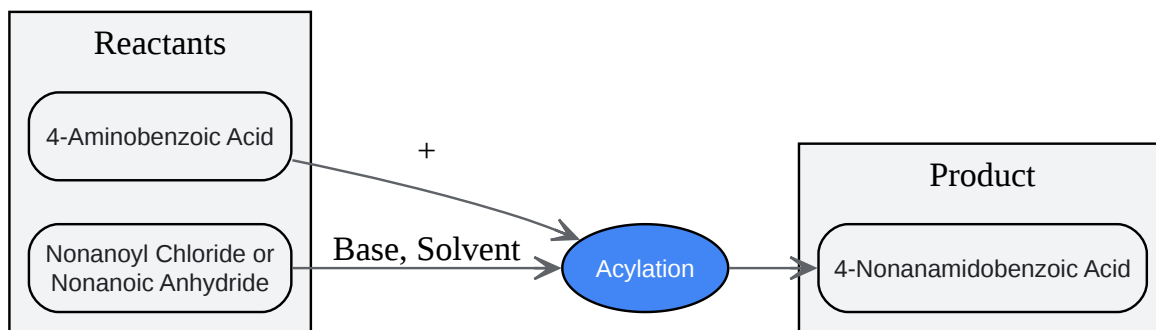
N-acylated aminobenzoic acids are a class of compounds that have found applications in various fields, including drug discovery and materials science. The acylation of the amino group of 4-aminobenzoic acid allows for the introduction of diverse functionalities, thereby enabling the fine-tuning of molecular properties. The incorporation of a long alkyl chain, such as the nonanoyl group in **4-nonanamidobenzoic acid**, significantly increases the lipophilicity of the

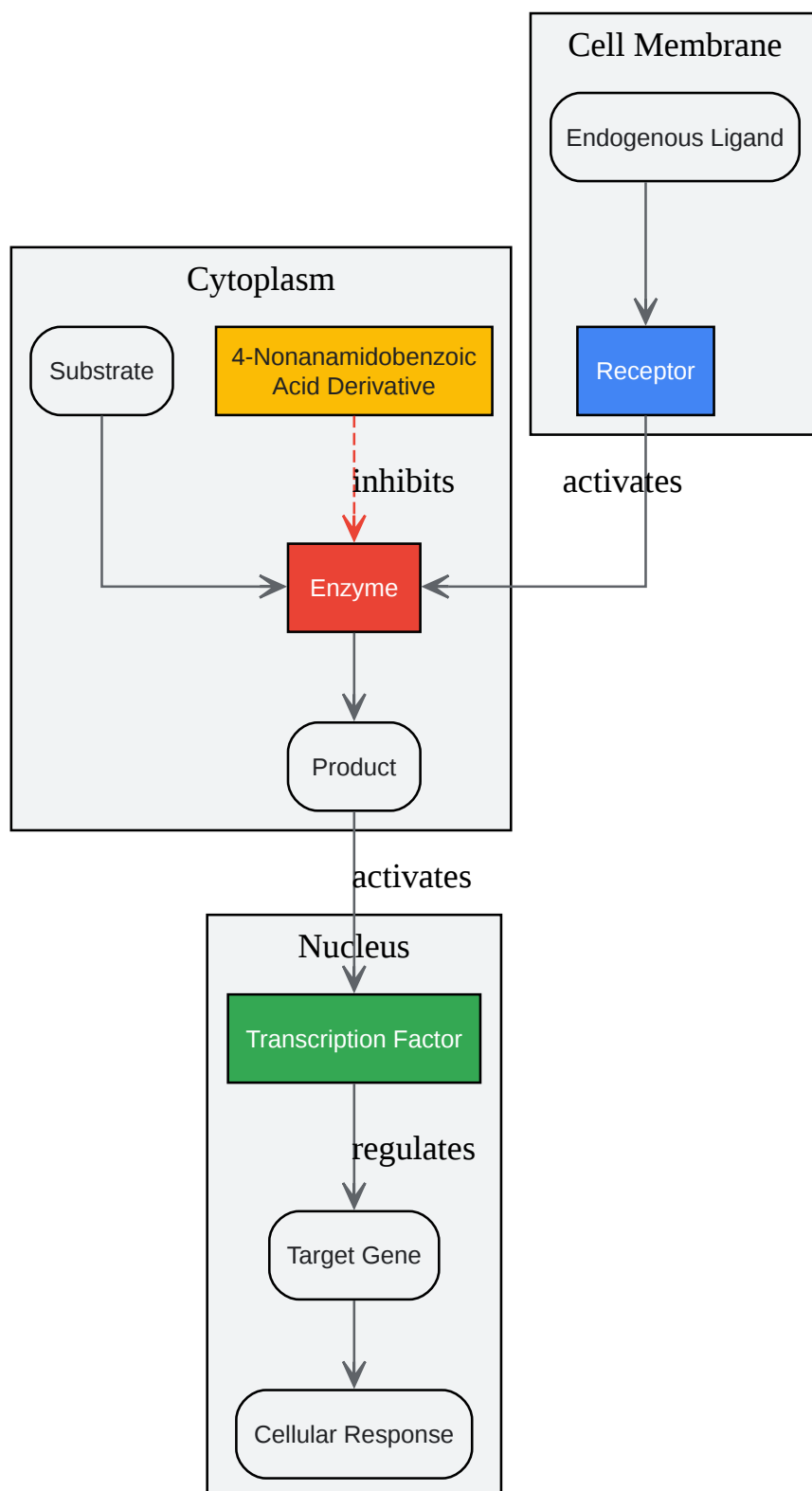
molecule. This modification can be a key strategy in the development of prodrugs or in the design of molecules targeting lipophilic binding sites in biological systems.[1][2] Derivatives of PABA are known to exhibit a wide range of biological activities, including anticancer, antibacterial, and anti-inflammatory properties.[3]

Synthesis of 4-Nonanamidobenzoic Acid

The synthesis of **4-nonanamidobenzoic acid** can be achieved through the acylation of 4-aminobenzoic acid with a suitable nonanoylating agent, such as nonanoyl chloride or nonanoic anhydride. The general reaction involves the nucleophilic attack of the amino group of 4-aminobenzoic acid on the carbonyl carbon of the acylating agent.

General Reaction Scheme:





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- 2. N-Acyl amino acids and N-acyl neurotransmitter conjugates: neuromodulators and probes for new drug targets - PMC [pmc.ncbi.nlm.nih.gov]
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